

Essential Safety and Logistical Information for Handling BSJ-03-204

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Compound of Interest

Compound Name: BSJ-03-204

Cat. No.: B606411

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling, operation, and disposal of the research chemical **BSJ-03-204**. As a thalidomide-derivative, it is imperative to adhere to strict safety protocols to mitigate potential health risks, including severe birth defects. [1][2][3] This information is intended to supplement, not replace, your institution's established safety procedures and a thorough review of the full Safety Data Sheet (SDS).

Summary of Safety and Handling Parameters

The following tables summarize the key quantitative and qualitative data for the safe handling of **BSJ-03-204**.

Parameter	Specification	Source
Chemical Name	BSJ-03-204 (triTFA)	[4]
CAS Number	2349356-09-6	[5]
Molecular Formula	C49H51F9N10O14	[4]
Molecular Weight	1174.97	[4]
Primary Hazard	Thalidomide-derivative; potential for severe birth defects.[1][2][3] Not classified as a hazardous substance or mixture under GHS.[4]	
Identified Uses	Laboratory chemicals, manufacture of substances. For research use only.	[4][5]

Storage and Stability	Temperature	Duration	Notes
Powder	-20°C	Recommended storage temperature. [4]	
In Solvent	-80°C	6 months	Sealed storage, away from moisture.[4]
-20°C	1 month	Sealed storage, away from moisture and light.[4][5]	
Shipping	Room Temperature	< 2 weeks	[4]

Personal Protective Equipment (PPE)

The use of full personal protective equipment is required when handling **BSJ-03-204**. [4]

Protection Type	Specific Recommendations
Eye/Face Protection	Wear appropriate safety glasses with side-shields or chemical safety goggles.
Skin Protection	Handle with impervious gloves (e.g., nitrile, neoprene). Wear a lab coat or other protective clothing to prevent skin contact.
Respiratory Protection	Use in a well-ventilated area with appropriate exhaust ventilation. ^[4] If dust or aerosols are generated, a NIOSH-approved respirator may be necessary.
General Hygiene	Avoid inhalation, and contact with eyes and skin. ^[4] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.

Operational and Disposal Plans

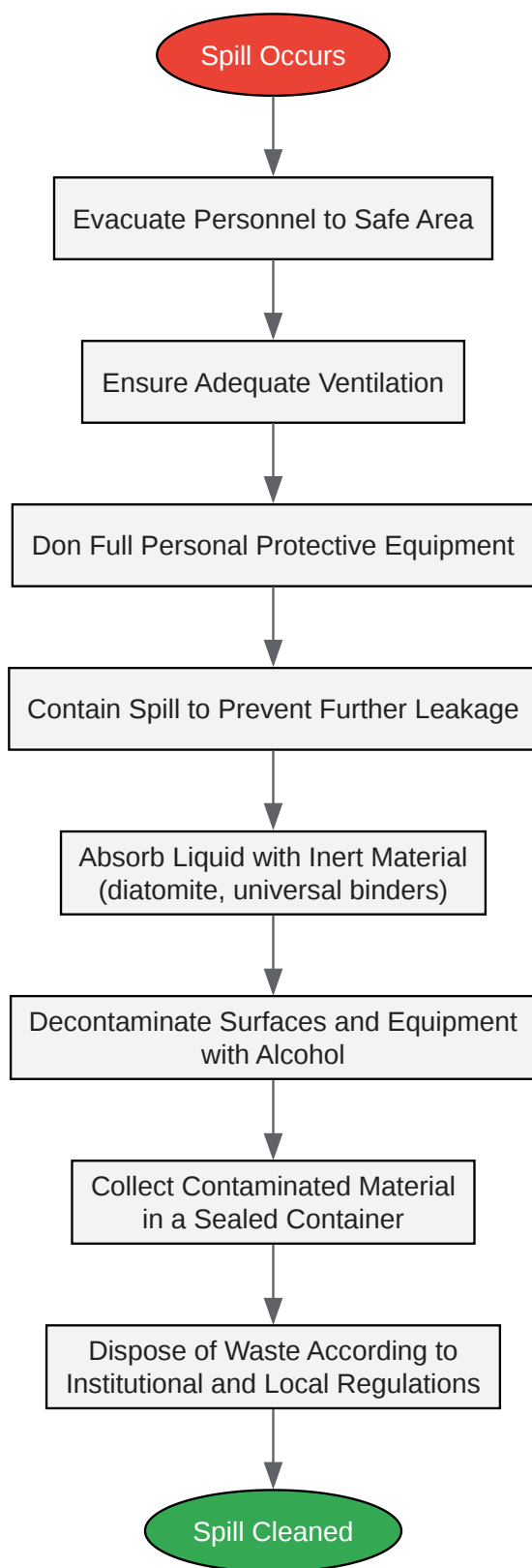
Handling Procedures

- Preparation:
 - Ensure a designated handling area is clean and uncluttered.
 - Verify that an accessible safety shower and eye wash station are available.^[4]
 - Prepare all necessary equipment and reagents before handling the compound.
- Handling:
 - Handle in a well-ventilated area, preferably within a chemical fume hood.
 - Avoid the formation of dust and aerosols.^[4]
 - When weighing or transferring the solid compound, use appropriate tools to minimize dust generation.

- For solutions, avoid splashing and aerosolization.
- Storage:
 - Keep the container tightly sealed in a cool, well-ventilated area.[\[4\]](#)
 - Protect from direct sunlight and sources of ignition.[\[4\]](#)

Spill Response

In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[\[4\]](#)



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Caption: Workflow for handling a **BSJ-03-204** spill.

Disposal Plan

Dispose of unused **BSJ-03-204** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material. Do not allow the product to enter drains or water courses.^[4]

Emergency Procedures: First Aid

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with large amounts of water, separating eyelids with fingers to ensure adequate flushing. ^[4] Remove contact lenses if present and easy to do. Call a physician promptly. ^[4]
Skin Contact	Rinse skin thoroughly with large amounts of water. ^[4] Remove contaminated clothing and shoes. Call a physician. ^[4]
Inhalation	Relocate to fresh air immediately. ^[4] If breathing is difficult, provide cardiopulmonary resuscitation (CPR). ^[4] Avoid mouth-to-mouth resuscitation.
Ingestion	Wash out the mouth with water. ^[4] Do NOT induce vomiting. Call a physician. ^[4]

Note: Treat all exposures symptomatically. The most important known symptoms and effects are described in the labelling.^[4]

While detailed experimental protocols for safety testing of **BSJ-03-204** are not publicly available, the information provided in the Safety Data Sheet and by suppliers offers a strong foundation for safe handling. Adherence to these guidelines is critical for protecting laboratory personnel.

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